

Introduction: The Role of AMPD2 in Cellular Metabolism

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Compound of Interest

Compound Name: *AMPD2 inhibitor 2*

Cat. No.: *B12402162*

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Adenosine monophosphate deaminase 2 (AMPD2) is a crucial enzyme in purine metabolism, catalyzing the deamination of adenosine monophosphate (AMP) to inosine monophosphate (IMP).[1][2] This reaction is a key step in the purine nucleotide cycle and plays a vital role in maintaining cellular energy homeostasis, particularly under conditions of high energy demand or metabolic stress.[1] AMPD2 is the primary isoform found in the liver, with expression also detected in the brain and kidneys.[1][3]

Dysregulation of hepatic glucose and lipid metabolism can lead to various disorders, including obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD).[4] Emerging research has identified AMPD2 as a critical regulator in these pathways. It is hypothesized to act as a metabolic "switch," influencing whether cells store or utilize fat.[5] This activity is primarily linked to its impact on the levels of AMP, a key activator of AMP-activated protein kinase (AMPK), the master regulator of cellular energy balance.[3][6] By converting AMP to IMP, high AMPD2 activity can suppress AMPK activation, thereby promoting fat accumulation and hindering fat oxidation.[3][5] This makes AMPD2 a compelling therapeutic target for metabolic diseases.

AMPD2 Inhibitor 2: A Potent Research Tool

AMPD2 inhibitor 2, also known as compound 21, is a potent and specific small molecule inhibitor of AMPD2.[7][8] It serves as a critical tool for investigating the physiological and pathophysiological roles of AMPD2 in metabolic disease models. Its efficacy against both

human and murine AMPD2 allows for translational research, from in vitro mechanistic studies to in vivo preclinical evaluation.[7]

Quantitative Data

The key inhibitory properties of **AMPD2 inhibitor 2** are summarized below.

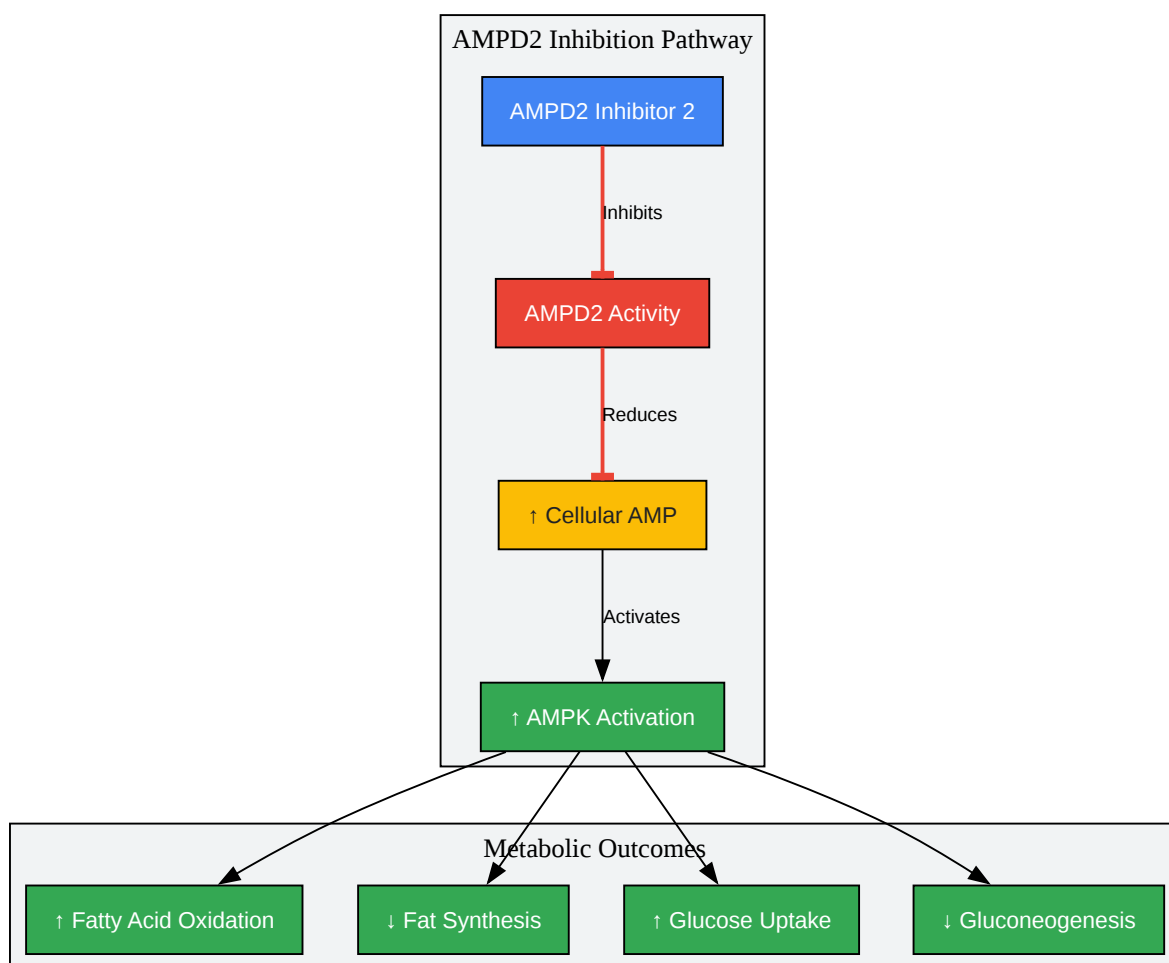
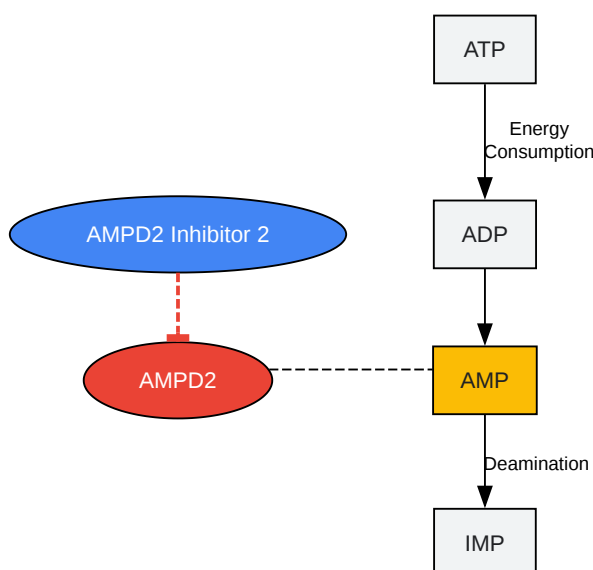
Parameter	Value	Species	Reference
Compound Name	AMPD2 inhibitor 2 (compound 21)	-	[7]
Target	Adenosine monophosphate deaminase 2 (AMPD2)	-	[7][8]
IC ₅₀	0.1 µM	Human (hAMPD2)	[7][8][9]
IC ₅₀	0.28 µM	Mouse (mAMPD2)	[7][8]
CAS Number	3026893-31-9	-	[10]

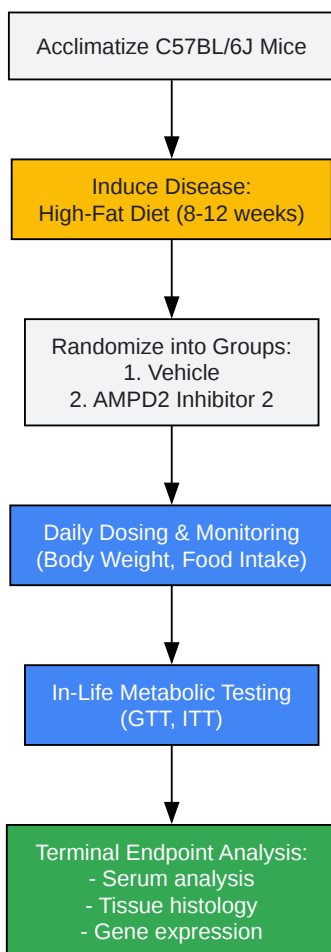
Signaling Pathways and Mechanism of Action

The primary mechanism of an AMPD2 inhibitor is to block the conversion of AMP to IMP. This action has significant downstream consequences on cellular energy sensing and metabolic regulation, primarily through the modulation of the AMPK signaling pathway.

The Central Role of AMPD2 in Purine Metabolism

AMPD2 is a key enzyme that helps maintain the balance of adenine nucleotides. By catalyzing the conversion of AMP to IMP, it removes AMP that accumulates when energy is consumed (ATP → ADP → AMP).





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